

synthesis and characterization of 1-phenyl-1H-pyrazole-5-carboxylic acid.

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Compound of Interest

Compound Name: 1-phenyl-1H-pyrazole-5-carboxylic acid

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An In-depth Technical Guide to the Synthesis and Characterization of **1-phenyl-1H-pyrazole-5-carboxylic Acid**

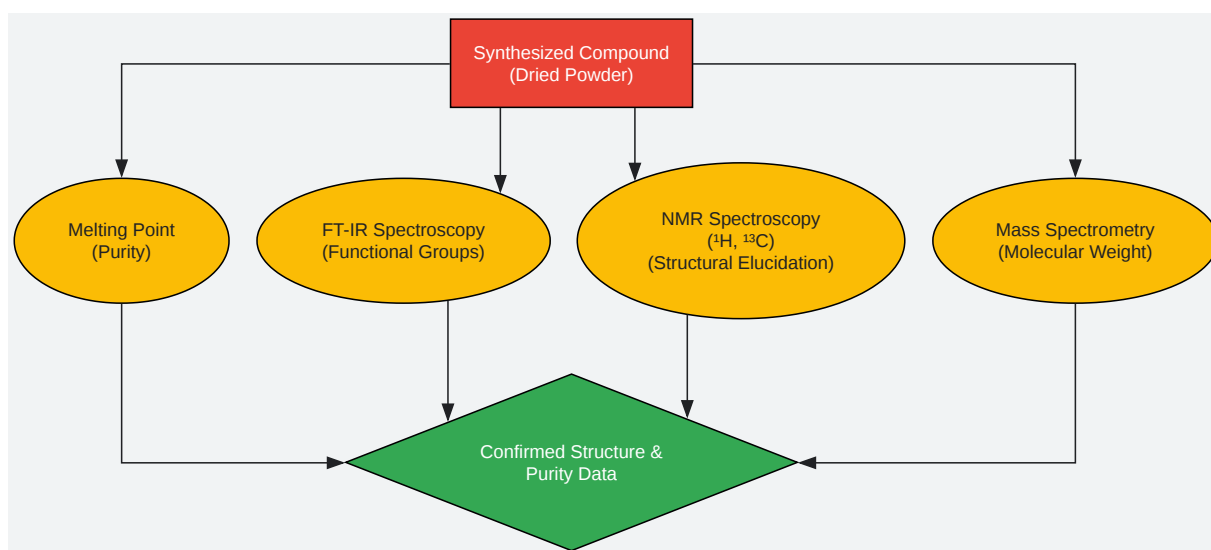
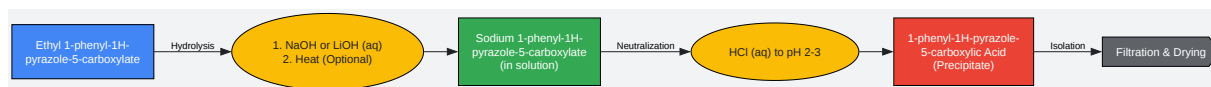
Introduction

1-phenyl-1H-pyrazole-5-carboxylic acid (CAS No. 1133-77-3) is a heterocyclic organic compound that serves as a crucial building block in medicinal chemistry and materials science. The pyrazole scaffold is a prominent feature in numerous pharmacologically active molecules, known to exhibit a wide range of biological activities including anti-inflammatory, antimicrobial, anticancer, and antiviral properties. This technical guide provides a comprehensive overview of the synthesis and detailed characterization of **1-phenyl-1H-pyrazole-5-carboxylic acid**, tailored for researchers, scientists, and professionals in the field of drug development.

Synthesis Pathway

The most common and efficient laboratory-scale synthesis of **1-phenyl-1H-pyrazole-5-carboxylic acid** involves a two-step process. The first step is the cyclocondensation reaction between a suitable β -dicarbonyl compound and phenylhydrazine to form the corresponding pyrazole ester. The second and final step is the hydrolysis of this ester intermediate under basic conditions, followed by acidification to yield the target carboxylic acid.

A widely used precursor is ethyl 1-phenyl-1H-pyrazole-5-carboxylate. The hydrolysis of this ester is a straightforward and high-yielding reaction.



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